

TMV-IN-10 solution preparation and storage for research

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Compound of Interest

Compound Name: TMV-IN-10

Cat. No.: B2907688

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TMV-IN-10: Application Notes for Researchers

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Introduction

TMV-IN-10 is a derivative of arecoline that has demonstrated inhibitory activity against the Tobacco Mosaic Virus (TMV).^{[1][2]} Its mechanism of action involves targeting the viral coat protein (CP), leading to the fragmentation of the virus.^{[1][2]} With an effective concentration (EC₅₀) of 146 µg/mL, **TMV-IN-10** presents a valuable tool for researchers studying viral replication, developing antiviral strategies, and investigating the structure and function of the TMV coat protein.^[1] These application notes provide detailed protocols for the preparation and storage of **TMV-IN-10** solutions for various research applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **TMV-IN-10** is summarized in the table below.

Parameter	Value	Reference
Molecular Weight	Not available in search results	-
EC50 vs. TMV	146 µg/mL	
Mechanism of Action	Acts on the viral coat protein (CP) to cause viral fragmentation.	

Solution Preparation and Storage

Proper preparation and storage of **TMV-IN-10** solutions are critical for maintaining its stability and ensuring the reproducibility of experimental results. As **TMV-IN-10** is an arecoline derivative, it is likely soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.

Solubility Data

The following table provides general guidance on the solubility of **TMV-IN-10**. It is strongly recommended to consult the supplier-specific handling instructions for precise solubility data.

Solvent	Anticipated Solubility	Notes
DMSO	Likely soluble	A common solvent for preparing high-concentration stock solutions of organic molecules.
Ethanol	Likely soluble	May be used as an alternative to DMSO, particularly for in vivo studies where DMSO toxicity is a concern.
Water	Likely poorly soluble	As an arecoline derivative, solubility in aqueous solutions is expected to be limited.

Storage Conditions

To ensure the long-term stability of **TMV-IN-10**, follow these storage recommendations:

Form	Storage Temperature	Light Sensitivity	Additional Notes
Solid (Powder)	-20°C	Protect from light	Store in a tightly sealed container in a dry environment.
Stock Solution (in DMSO or Ethanol)	-20°C or -80°C	Protect from light	Aliquot into single-use vials to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **TMV-IN-10**, which can be further diluted to working concentrations for various assays.

Materials:

- **TMV-IN-10** (solid)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- **Weighing:** Accurately weigh the desired amount of **TMV-IN-10** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of

the compound.

- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mg/mL solution, add 1 mL of DMSO.
- **Dissolution:** Vortex the mixture thoroughly until the **TMV-IN-10** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected vials. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for In Vitro Antiviral Assays

This protocol outlines the dilution of the stock solution to prepare working concentrations for treating TMV-infected plant tissues or cell cultures.

Materials:

- **TMV-IN-10** stock solution (e.g., 10 mg/mL in DMSO)
- Appropriate sterile culture medium or buffer (e.g., phosphate-buffered saline)
- Sterile tubes for dilution
- Calibrated pipettes

Procedure:

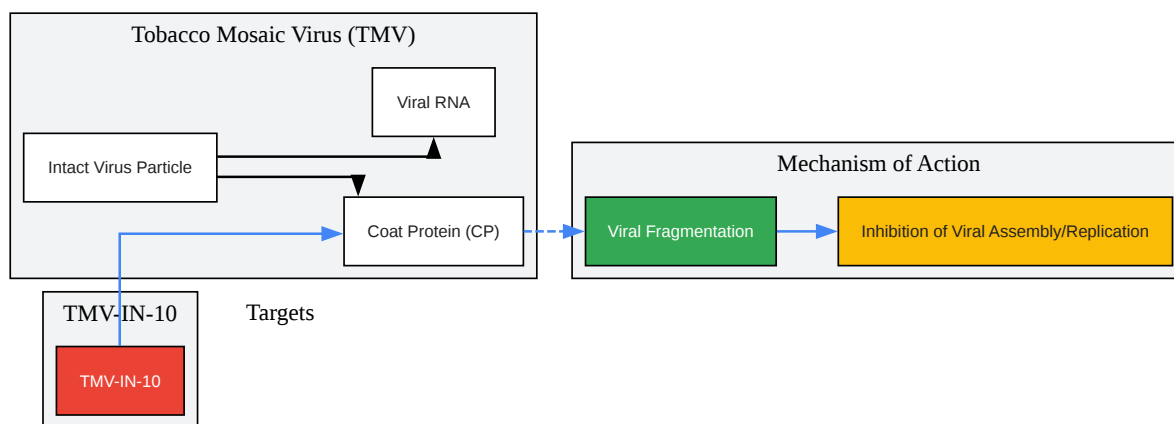
- **Thawing:** Thaw a single aliquot of the **TMV-IN-10** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in the appropriate culture medium or buffer to achieve the desired final concentrations. For example, to prepare a 100 µg/mL working solution from a 10 mg/mL stock, you would perform a 1:100 dilution.
- **Final Concentration:** Ensure that the final concentration of the solvent (e.g., DMSO) in the working solution is low enough to not affect the biological system (typically $\leq 0.5\%$).

- Application: Use the freshly prepared working solutions immediately for your experiments.

Visualizations

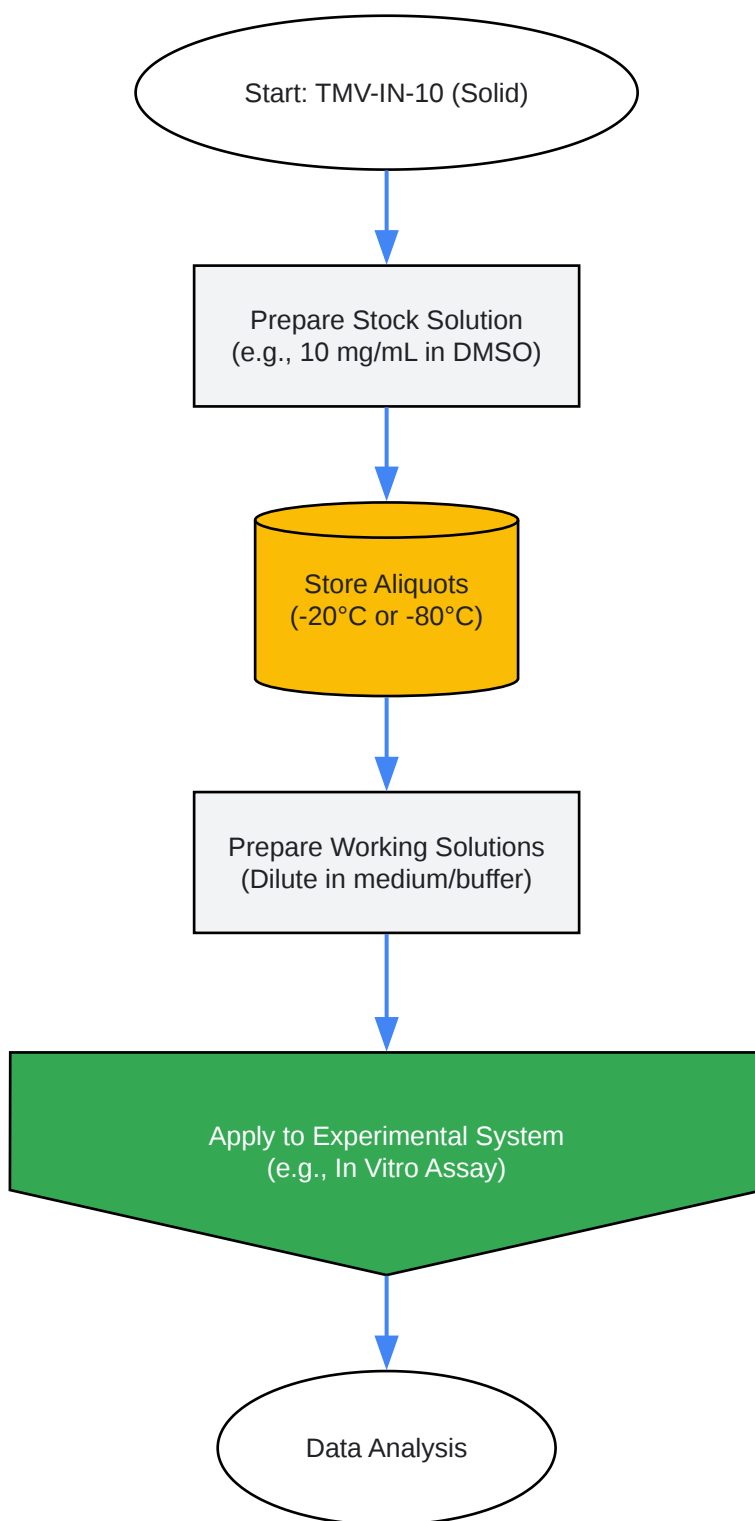
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **TMV-IN-10** and the general workflow for its application in research.



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Caption: Mechanism of action of **TMV-IN-10** on Tobacco Mosaic Virus.



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Caption: General experimental workflow for **TMV-IN-10** solution preparation and application.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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